

Introduction: Bridging Structure to Function in Pharmaceutical Development

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Compound of Interest

Compound Name: *N-Methyl-(2-thienylmethyl)amine Hydrochloride*
CAS No.: 7404-67-3
Cat. No.: B1297479

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N-Methyl-1-(thiophen-2-yl)methanamine hydrochloride, identified by CAS Registry Number 7404-67-3, is a pivotal chemical intermediate recognized for its thiophene-based structure. This moiety is of significant interest in medicinal chemistry, rendering the compound a valuable building block for the synthesis of novel bioactive molecules, particularly those targeting neurological disorders.^[1] As researchers and drug development professionals, a thorough understanding of the physicochemical properties of such an active pharmaceutical ingredient (API) intermediate is not merely academic; it is the fundamental bedrock upon which rational drug design, formulation development, and ultimately, therapeutic success are built.^{[2][3]}

The ability of a drug candidate to be effective and safe is intrinsically linked to properties such as its solubility, stability, and permeability.^[3] This guide provides an in-depth analysis of the core physicochemical attributes of CAS 7404-67-3. Moving beyond a simple recitation of data, we will explore the causality behind the experimental characterization of these properties, offering field-proven insights and robust, self-validating protocols. The objective is to equip scientists with the necessary knowledge to effectively utilize this compound in their research and development endeavors.

Chemical Identity and Structure

Accurate identification is the first step in any scientific investigation. CAS 7404-67-3 is a hydrochloride salt, a crucial detail influencing its properties, particularly solubility and hygroscopicity.

Synonyms: Methyl-thiophen-2-yl-methylamine hydrochloride, 2-Methylaminomethylthiophene HCl, N-Methyl(2-thienyl)methanaminium chloride[1][4][5][6] Molecular Formula: $C_6H_9NS \cdot HCl$ [1][5][6] Molecular Weight: 163.67 g/mol [1][5][6] Appearance: White crystalline solid[1]

Caption: 2D Structure of N-Methyl-1-(thiophen-2-yl)methanamine Hydrochloride.

Core Physicochemical Properties: A Quantitative Overview

The following table summarizes the key physicochemical data available for CAS 7404-67-3. These values serve as the primary reference points for assessing the compound's behavior.

Property	Value	Source(s)
CAS Registry Number	7404-67-3	[1][7][8]
Molecular Weight	163.67 g/mol	[1][5][6]
Appearance	White Crystal	[1]
Melting Point	188 - 200 °C	[1][7]
Boiling Point	170.3 °C (at 760 mmHg)	[8][9]
Flash Point	56.8 °C	[9]
Calculated logP	2.66	[9]
Calculated Polar Surface Area (PSA)	40.27 Å ²	[9]
Purity	≥ 99%	[1][6]

In-Depth Analysis of Critical Properties for Drug Development

For drug development professionals, raw data is only the starting point. Understanding how to measure these properties and what they imply is crucial. The following sections provide both the "what" and the "how," grounded in authoritative analytical techniques.^[10]

Solid-State Characterization: Purity, Thermal Behavior, and Crystalline Form

The solid-state properties of an API directly impact its stability, dissolution rate, and manufacturability.^[3] For a crystalline material like CAS 7404-67-3, a precise melting point is a strong indicator of purity.

The reported melting point range of 188-200 °C is quite broad, which could suggest the presence of impurities or possibly different polymorphic forms.^[1] A narrower range, such as 189-190 °C, provides greater confidence in the sample's purity.^[7] Differential Scanning Calorimetry (DSC) is the gold standard for this analysis as it provides not only the melting point (onset and peak) but also the enthalpy of fusion, which can be used to detect polymorphism and assess purity.^[10]

- **Instrument Calibration:** Calibrate the DSC instrument for temperature and enthalpy using certified indium and zinc standards according to USP <891> guidelines.^[10]
- **Sample Preparation:** Accurately weigh 2-5 mg of CAS 7404-67-3 into a non-hermetic aluminum pan. Crimp the pan with a lid. Prepare an identical empty pan as a reference.
- **Thermal Program:** Place the sample and reference pans into the DSC cell. Equilibrate the system at 25 °C.
- **Heating Ramp:** Ramp the temperature from 25 °C to 220 °C at a controlled rate of 10 °C/min under a constant nitrogen purge (50 mL/min). The nitrogen atmosphere is crucial to prevent oxidative degradation during heating.
- **Data Analysis:** Record the heat flow versus temperature. The melting point is determined as the onset temperature of the melting endotherm. The peak of the endotherm and the

integrated area (enthalpy of fusion) should also be reported. A sharp endotherm indicates high purity.

Solubility Profile: The Gateway to Bioavailability

Solubility is a critical determinant of a drug's absorption and bioavailability.[2] While CAS 7404-67-3 is noted for its solubility in various organic solvents, quantitative data in pharmaceutically relevant media is essential.[1] As a hydrochloride salt, its aqueous solubility is expected to be pH-dependent.

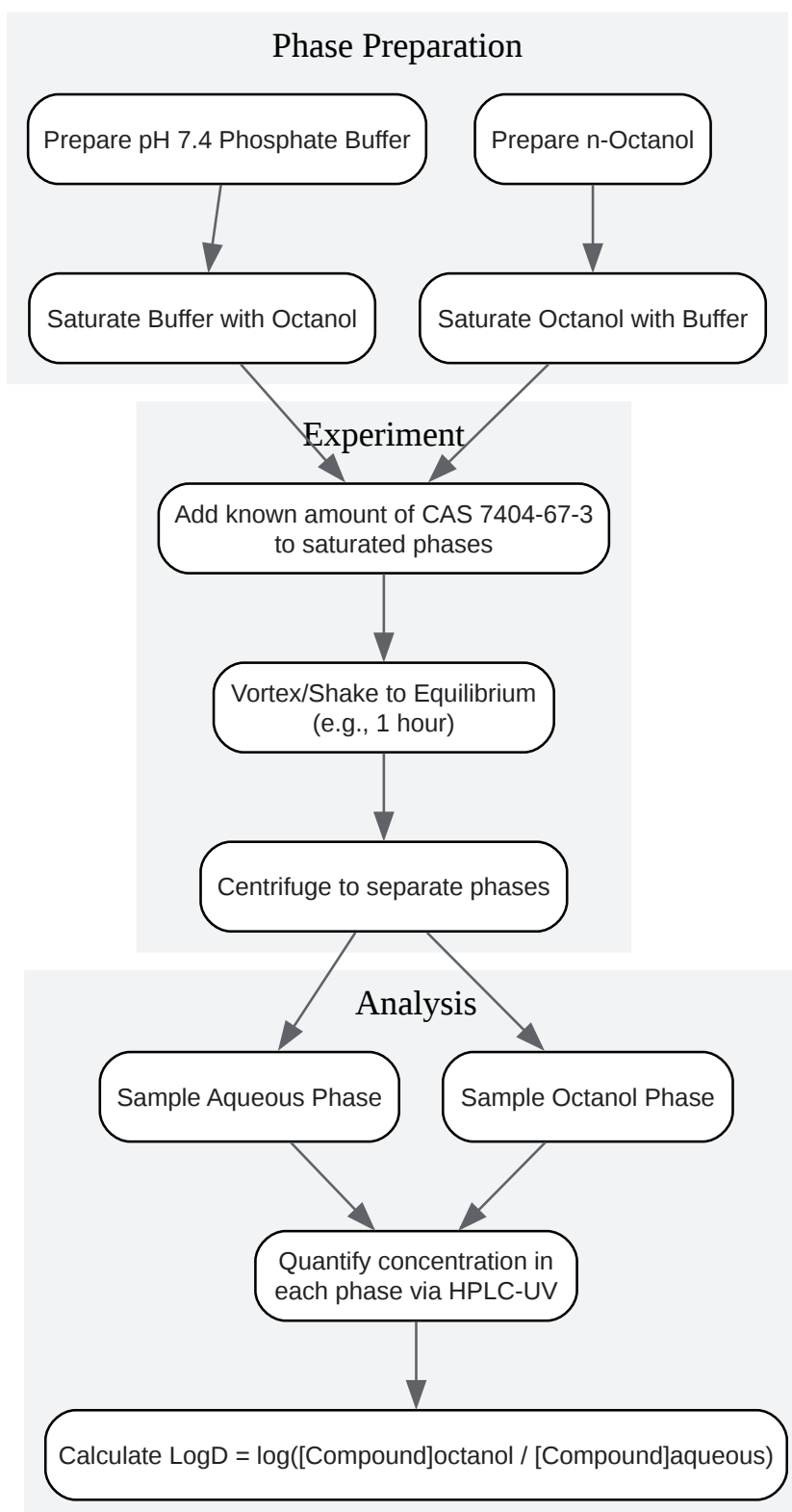
The "shake-flask" method is the most reliable technique for determining equilibrium solubility.[11] It is imperative to assess solubility in a range of media that mimic physiological conditions (e.g., simulated gastric and intestinal fluids) and those used in formulation (e.g., water, ethanol, propylene glycol). The use of a constant temperature water bath is critical as solubility is highly temperature-dependent.

- **Media Preparation:** Prepare relevant solvents and buffers, such as Purified Water, 0.1 N HCl (pH 1.2), Phosphate Buffer (pH 6.8), and ethanol.
- **Sample Addition:** Add an excess amount of CAS 7404-67-3 to a known volume (e.g., 5 mL) of each test medium in separate glass vials. The excess solid is necessary to ensure saturation is reached.
- **Equilibration:** Seal the vials and place them in a shaker bath maintained at a constant temperature (typically 25 °C or 37 °C) for 24-48 hours. This duration is chosen to ensure equilibrium is achieved.
- **Sample Processing:** After equilibration, allow the vials to stand to let the undissolved solid settle. Carefully withdraw a sample of the supernatant using a syringe and immediately filter it through a 0.45 µm filter (e.g., PTFE or PVDF) to remove any solid particles.
- **Quantification:** Dilute the filtered supernatant with an appropriate mobile phase and quantify the concentration of the dissolved compound using a validated analytical method, typically High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Reporting:** Express the solubility in mg/mL. The pH of the saturated aqueous solutions should also be measured and reported.

Lipophilicity (Partition Coefficient): Predicting Membrane Permeability

Lipophilicity, commonly expressed as the logarithm of the partition coefficient ($\log P$), is a measure of a compound's distribution between an oily (n-octanol) and an aqueous phase. It is a key predictor of a drug's ability to cross biological membranes. The calculated $\log P$ of 2.66 suggests that CAS 7404-67-3 is moderately lipophilic.[9]

For an ionizable compound like this hydrochloride salt, the distribution coefficient (LogD) is more physiologically relevant than LogP because it is pH-dependent. The shake-flask method at a specific pH (e.g., 7.4 to mimic blood plasma) provides the LogD value. Pre-saturating the n-octanol and aqueous buffer phases with each other is a critical step to ensure thermodynamic equilibrium and obtain an accurate measurement.



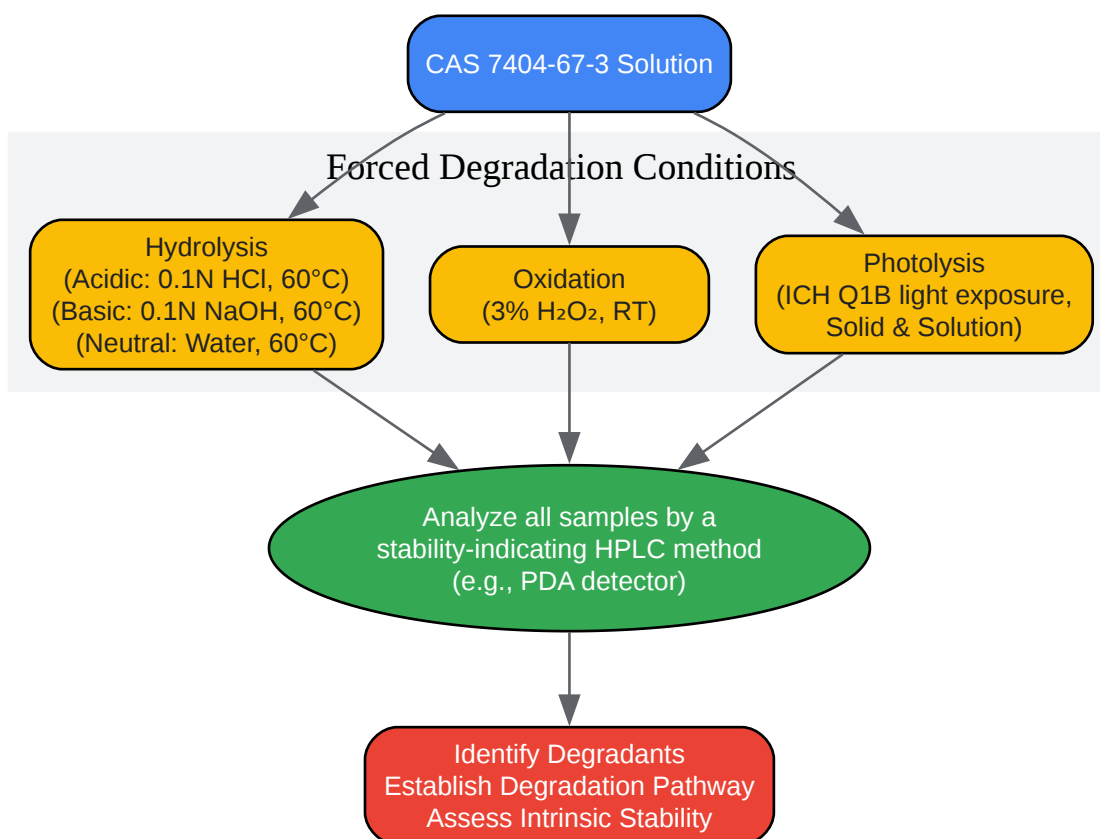
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Caption: Experimental workflow for LogD determination.

Chemical Stability: Ensuring Product Integrity

The recommended storage conditions—"Keep in dark place, Inert atmosphere"—strongly suggest potential instability.^[7] A comprehensive understanding of a compound's degradation pathways is a regulatory requirement and is essential for determining its shelf-life and appropriate storage.

Forced degradation (or stress testing) studies are performed to intentionally degrade the API under more extreme conditions than those used for accelerated stability testing. This helps to identify likely degradation products and establish the intrinsic stability of the molecule. The conditions described below (hydrolysis, oxidation, photolysis) are standard in the pharmaceutical industry and are recommended by the International Council for Harmonisation (ICH) guidelines.



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Caption: Workflow for a forced degradation study.

- **Method Development:** Develop a stability-indicating HPLC method capable of separating the intact API from all potential degradation products. A photodiode array (PDA) detector is essential for peak purity analysis.
- **Acidic & Basic Hydrolysis:** Prepare solutions of the API (e.g., 1 mg/mL) in 0.1 N HCl and 0.1 N NaOH. Store the solutions at an elevated temperature (e.g., 60 °C) and collect samples at various time points (e.g., 2, 4, 8, 24 hours). Neutralize samples before injection.
- **Oxidative Degradation:** Prepare a solution of the API in a dilute solution of hydrogen peroxide (e.g., 3% H₂O₂) at room temperature. Collect and analyze samples at appropriate time intervals.
- **Photostability:** Expose the solid API and a solution of the API to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter (as per ICH Q1B guidelines). A parallel set of samples should be wrapped in aluminum foil as dark controls.
- **Analysis:** Analyze all stressed samples against a non-stressed control. Quantify the remaining API and any degradation products. Aim for 5-20% degradation to ensure the primary degradation pathways are observed without being overly complex.

Conclusion

The physicochemical properties of N-Methyl-1-(thiophen-2-yl)methanamine hydrochloride (CAS 7404-67-3) define its potential and limitations as a pharmaceutical building block. Its crystalline nature, moderate lipophilicity, and status as a hydrochloride salt are key attributes. However, the broad melting point range and suggested storage conditions highlight the critical need for rigorous in-house characterization by any researcher intending to use this compound. The protocols outlined in this guide provide a robust framework for obtaining the necessary data for solid-state characterization, solubility, permeability prediction, and stability assessment. By applying these methodologies, scientists can ensure data integrity, make informed decisions in the drug development process, and unlock the full potential of this versatile chemical entity.

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